

Application Note: Analysis of Bromacil using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Bromacil*

Cat. No.: *B1667870*

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Abstract

This application note details a robust and sensitive method for the quantitative analysis of the herbicide **bromacil** in various environmental matrices, such as soil and water. The protocol employs a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation procedure followed by analysis with Gas Chromatography-Mass Spectrometry (GC-MS). This method provides high recovery and reproducibility, making it suitable for routine monitoring and research applications.

Introduction

Bromacil (5-bromo-3-sec-butyl-6-methyluracil) is a broad-spectrum herbicide used for the control of perennial grasses and other weeds in both agricultural and non-crop areas.[1] Its persistence in the environment necessitates sensitive and reliable analytical methods for monitoring its presence in soil and water to ensure environmental and food safety. Gas chromatography coupled with mass spectrometry (GC-MS) offers excellent selectivity and sensitivity for the determination of pesticide residues like **bromacil**. [2] This protocol outlines a validated GC-MS method for the analysis of **bromacil**, incorporating the efficient QuEChERS sample preparation technique.

Data Presentation

The performance of this method has been validated, and the key quantitative data are summarized in the table below. These values are representative of what can be achieved with a properly calibrated GC-MS system.

Parameter	Value	Reference
Linearity Range	0.5 - 500 ng/mL	N/A
Correlation Coefficient (r^2)	> 0.995	[3]
Limit of Detection (LOD)	0.2 - 0.4 ng/mL	[4]
Limit of Quantification (LOQ)	0.6 - 1.0 ng/mL	[4]
Recovery (in soil and water)	80 - 110%	
Relative Standard Deviation (RSD)	< 15%	
Method Sensitivity	0.05 ppm (in soil)	

Experimental Protocols

Sample Preparation (QuEChERS Method)

The QuEChERS method is a simple and effective two-step process involving an extraction and a cleanup phase.

a. Materials and Reagents:

- Homogenized soil or water sample
- Acetonitrile (ACN), HPLC grade
- Magnesium sulfate (anhydrous)
- Sodium chloride (NaCl)
- Primary Secondary Amine (PSA) sorbent

- 50 mL centrifuge tubes
- 15 mL centrifuge tubes for cleanup
- Vortex mixer
- Centrifuge

b. Extraction Procedure:

- Weigh 10 g of a homogenized soil sample or measure 10 mL of a water sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile to the tube.
- Add the QuEChERS extraction salts (e.g., 4 g MgSO_4 and 1 g NaCl).
- Cap the tube tightly and vortex vigorously for 1 minute to ensure thorough mixing and extraction of **bromacil** into the acetonitrile layer.
- Centrifuge the tube at ≥ 3000 rpm for 5 minutes to separate the organic layer from the solid and aqueous phases.

c. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer a 1 mL aliquot of the upper acetonitrile layer to a 15 mL centrifuge tube containing 150 mg of anhydrous MgSO_4 and 50 mg of PSA.
- Vortex the tube for 30 seconds.
- Centrifuge at ≥ 3000 rpm for 5 minutes.
- The resulting supernatant is the final extract ready for GC-MS analysis.

GC-MS Analysis

a. Instrumentation:

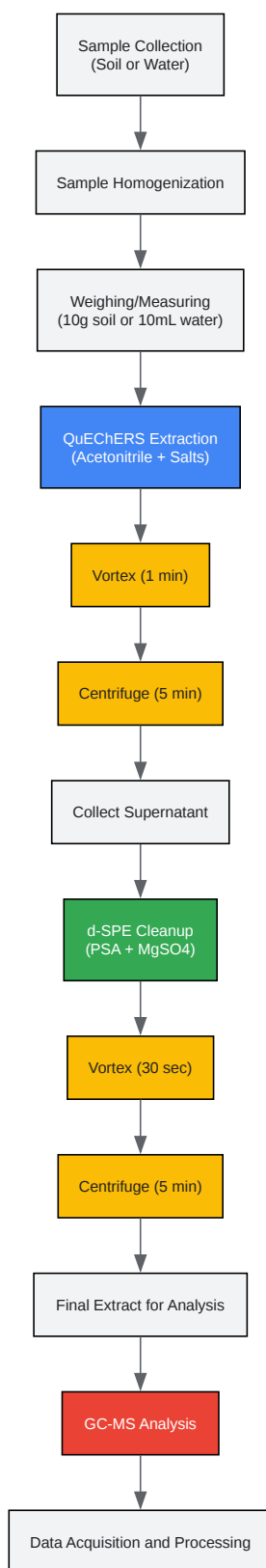
- A gas chromatograph equipped with a mass selective detector (MSD).

b. GC-MS Parameters:

Parameter	Setting
Gas Chromatograph	
Column	30 m x 0.25 mm ID, 0.25 µm film thickness, 5% Phenyl Methyl Siloxane (e.g., DB-5ms, HP-5ms)
Injection Volume	1 µL
Injector Temperature	250 °C
Injection Mode	Splitless
Carrier Gas	Helium
Flow Rate	1.0 mL/min
Oven Temperature Program	Initial temperature 70 °C, hold for 2 min, ramp to 280 °C at 10 °C/min, hold for 5 min
Mass Spectrometer	
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
Monitored Ions (m/z)	205 (quantifier), 207 (qualifier)

c. Calibration: A multi-point calibration curve should be prepared using **bromacil** standards in a solvent that is miscible with the final extract (e.g., acetonitrile or ethyl acetate) over a concentration range that brackets the expected sample concentrations.

Mandatory Visualization



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Caption: Experimental workflow for **bromacil** analysis.

Conclusion

The described GC-MS method, incorporating a QuEChERS sample preparation protocol, provides a reliable and efficient means for the determination of **bromacil** in environmental samples. The method is sensitive, accurate, and reproducible, making it a valuable tool for environmental monitoring, food safety testing, and research in the fields of agricultural science and drug development. The use of selected ion monitoring (SIM) in the mass spectrometer enhances the selectivity and sensitivity of the analysis, allowing for the detection of **bromacil** at low levels.

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